

solubility of 4,5-Dimethoxybenzene-1,2-diamine dihydrochloride

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Compound of Interest

Compound Name: 4,5-Dimethoxybenzene-1,2-diamine dihydrochloride

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An In-Depth Technical Guide to the Solubility of **4,5-Dimethoxybenzene-1,2-diamine Dihydrochloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the solubility of **4,5-Dimethoxybenzene-1,2-diamine dihydrochloride**, a critical reagent in biomedical and chemical research. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's physicochemical properties, solubility profile, and the underlying principles governing its behavior in various solvents. Furthermore, it presents a robust, field-proven protocol for empirical solubility determination.

Compound Overview: Structure and Significance

4,5-Dimethoxybenzene-1,2-diamine, often encountered as its dihydrochloride salt (DDB dihydrochloride), is an aromatic diamine of significant interest in analytical biochemistry.^{[1][2]} Its primary utility lies in its ability to react with aldehydes and α -keto acids to form highly fluorescent benzimidazole derivatives.^{[1][3][4]} This reaction provides a sensitive method for the quantification of various biological carbonyl compounds, such as methylglyoxal, a key biomarker in diabetes-related stress.^{[1][5]}

The dihydrochloride form enhances the compound's stability and handling characteristics compared to the free base. Understanding its solubility is paramount for its effective application

in designing derivatization protocols, preparing stock solutions, and ensuring reproducible results in fluorescence-based assays.

Chemical Identifiers:

- IUPAC Name: 4,5-dimethoxybenzene-1,2-diamine;dihydrochloride[6]
- CAS Number: 131076-14-7[1][3][6][7][8]
- Molecular Formula: $C_8H_{12}N_2O_2 \cdot 2HCl$ (or $C_8H_{14}Cl_2N_2O_2$)[1][6][8]
- Synonyms: 4,5-Dimethoxy-o-phenylenediamine dihydrochloride, DDB dihydrochloride[3][8][9]

Physicochemical Properties

The physical and chemical properties of a compound are foundational to understanding its solubility. DDB dihydrochloride is a crystalline solid, and its key properties are summarized below.

Property	Value	Source(s)
Molecular Weight	241.11 g/mol	[1][3][6][8]
Appearance	Crystalline solid, Blue-Grey or Tan Powder	[1][4][9]
Melting Point	266-268°C or >300°C	[3][9]
Excitation Maximum	361 nm	[1][2][4]
Emission Maximum	448 nm	[1][2][4]

Solubility Profile and Mechanistic Rationale

The solubility of **4,5-Dimethoxybenzene-1,2-diamine dihydrochloride** is dictated by its structure: a small organic molecule rendered highly polar by the presence of two hydrochloride salts. As an ionic salt, it readily dissolves in polar solvents capable of solvating the protonated amine groups (diammonium cations) and the chloride anions.

Causality of Solubility: The high solubility in polar protic solvents like water and methanol is a direct consequence of strong ion-dipole interactions. The hydrogen atoms of the solvent's hydroxyl groups act as hydrogen bond donors, effectively solvating the chloride anions. Simultaneously, the oxygen atom's lone pair of electrons acts as a hydrogen bond acceptor, solvating the ammonium cations. This solvation shell overcomes the lattice energy of the crystalline salt, leading to dissolution. In contrast, its ionic nature makes it poorly soluble in non-polar organic solvents which cannot effectively stabilize the charged species.

Qualitative Solubility Data:

Solvent	Solubility	Rationale	Source(s)
Water	Soluble	High polarity, hydrogen bonding, and ability to solvate ions.	[4][9][10]
Methanol	Soluble (especially when warm)	Polar protic solvent, capable of hydrogen bonding and solvating ions.	[4][9]
Dimethyl Sulfoxide (DMSO)	Soluble	Highly polar aprotic solvent, effective at solvating cations.	[4]
Ethanol	Soluble	Polar protic solvent, though slightly less polar than methanol and water.	[10]
Non-polar Solvents (e.g., Hexane, Toluene)	Insoluble (predicted)	Lack of polarity and inability to form strong interactions with ionic species.	[10]

Field-Proven Protocol for Quantitative Solubility Determination

To move beyond qualitative descriptions, a robust experimental approach is necessary. The following protocol, based on the isothermal equilibrium method, provides a self-validating system for determining the precise solubility of DDB dihydrochloride in a solvent of interest.[\[11\]](#)

Objective: To determine the saturation solubility of **4,5-Dimethoxybenzene-1,2-diamine dihydrochloride** in a specified solvent at a controlled temperature.

Materials and Equipment:

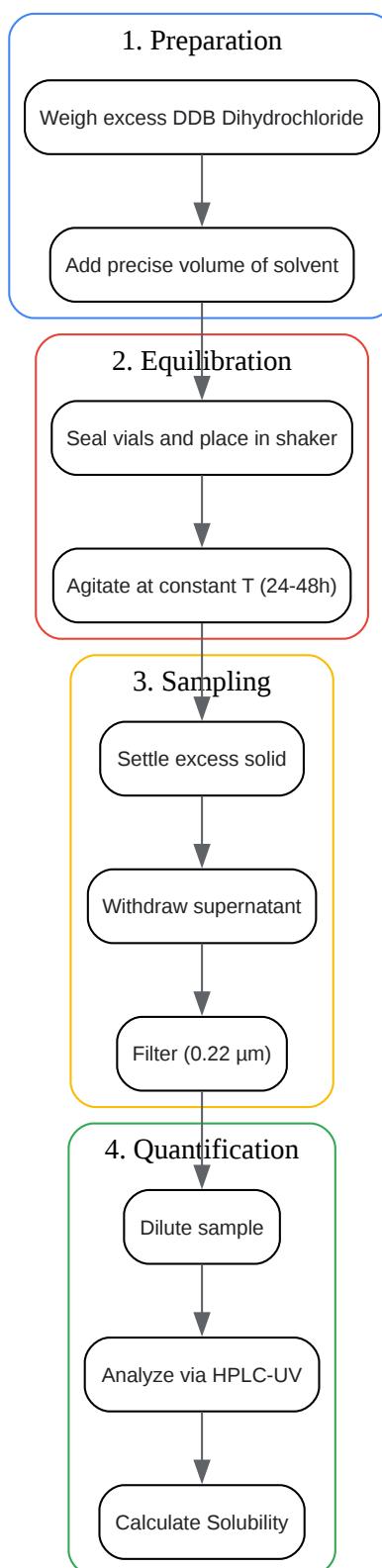
- **4,5-Dimethoxybenzene-1,2-diamine dihydrochloride** (analytical grade)
- Solvent of interest (HPLC grade)
- Analytical balance (readability ± 0.0001 g)
- Glass vials with PTFE-lined screw caps
- Constant temperature orbital shaker or water bath
- Calibrated positive displacement pipettes and volumetric flasks
- Syringe filters (0.22 μ m, solvent-compatible)
- Validated analytical system for quantification (e.g., HPLC-UV)

Step-by-Step Methodology:

- Preparation of Supersaturated Slurry:
 - Accurately weigh an amount of DDB dihydrochloride known to be in excess of its estimated solubility into a series of vials (perform in triplicate for statistical validity). This ensures that a true equilibrium with the solid phase is achieved.
 - Precisely add a known volume of the pre-equilibrated solvent (e.g., 2.0 mL) to each vial.

- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired experimental temperature (e.g., 25°C).
 - Agitate the samples for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically adequate for most small molecules.[11] The rationale is to allow the dissolution and precipitation rates to become equal, resulting in a stable, saturated solution.
- Phase Separation and Sampling:
 - Once equilibrium is reached, allow the vials to stand undisturbed at the experimental temperature for at least 2 hours to permit the excess solid to settle. Centrifugation can be used to expedite this process.[11]
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent temperature-induced precipitation.
 - Immediately filter the aliquot through a 0.22 μm syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved micro-particulates, ensuring only the dissolved analyte is measured.
- Dilution and Quantification:
 - Dilute the filtered sample to a suitable concentration for analysis using the same solvent. Record the final volume accurately.
 - Analyze the concentration of DDB dihydrochloride in the diluted sample using a validated HPLC-UV method, referencing a standard curve prepared with known concentrations of the compound.
- Calculation and Data Reporting:

- Calculate the solubility (S) using the formula: $S \text{ (mg/mL)} = (\text{Concentration from HPLC}) \times (\text{Dilution Factor})$
- The results should be reported as the mean \pm standard deviation of the triplicate measurements at the specified temperature.

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Caption: Experimental workflow for determining the solubility of DDB dihydrochloride.

Safety and Handling

As with any chemical reagent, proper handling of **4,5-Dimethoxybenzene-1,2-diamine dihydrochloride** is essential. According to safety data sheets, the compound is classified as a hazardous substance.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[6\]](#)[\[7\]](#) It is harmful if swallowed, in contact with skin, or inhaled.[\[12\]](#)
- Precautionary Measures:
 - Wear suitable protective clothing, gloves, and eye/face protection.[\[3\]](#)
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[7\]](#)[\[12\]](#)
 - Use only in a well-ventilated area.[\[12\]](#)[\[13\]](#)
 - Wash hands thoroughly after handling.[\[7\]](#)[\[14\]](#)
 - Store in a dry, cool, and well-ventilated place with the container tightly closed.[\[12\]](#)[\[13\]](#)

Conclusion

4,5-Dimethoxybenzene-1,2-diamine dihydrochloride is an ionic salt exhibiting high solubility in polar protic solvents such as water and methanol, and moderate solubility in polar aprotic solvents like DMSO. This solubility profile is a direct result of its ionic character, which allows for strong solute-solvent interactions. Its poor solubility in non-polar solvents is also predicted from these principles. For quantitative applications, the provided isothermal equilibrium protocol offers a reliable method for determining its precise solubility, ensuring accuracy and reproducibility in research and development settings.

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